Technical Guide: Mass Spectrum of N,N-Diethyl-2-hydroxyacetamide-d10

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Compound of Interest

Compound Name:	*N,N-Diethyl-2-hydroxyacetamide-d10*
Cat. No.:	*B12401319*

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This technical guide provides an in-depth analysis of the mass spectrum of **N,N-Diethyl-2-hydroxyacetamide-d10**. This deuterated standard is crucial for quantitative studies, and a thorough understanding of its mass spectrometric behavior is essential for accurate and reliable experimental design. This document outlines the predicted fragmentation pattern, presents the data in a clear tabular format, details a suitable experimental protocol, and provides a visual representation of the fragmentation pathway.

Predicted Mass Spectrum and Fragmentation Data

Direct experimental mass spectral data for **N,N-Diethyl-2-hydroxyacetamide-d10** is not readily available in public databases. However, a reliable prediction of its fragmentation pattern can be achieved by analyzing the mass spectrum of the closely related, non-deuterated compound, N,N-diethylacetamide, and accounting for the structural differences. The primary fragmentation of amides typically involves alpha-cleavage at the carbonyl group and cleavage adjacent to the nitrogen atom.

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The ten deuterium atoms in **N,N-Diethyl-2-hydroxyacetamide-d10** are located on the two ethyl groups (2 x CD2CD3). This substitution will result in a predictable mass shift for the molecular ion and any fragments containing these deuterated ethyl groups.

The monoisotopic mass of the non-deuterated N,N-Diethyl-2-hydroxyacetamide (C6H13NO2) is approximately 131.09 Da. The deuterated analogue, **N,N-Diethyl-2-hydroxyacetamide-d10** (C6H3D10NO2), has a predicted monoisotopic mass of approximately 141.16 Da.

The following table summarizes the predicted major ions in the electron ionization (EI) mass spectrum of **N,N-Diethyl-2-hydroxyacetamide-d10**.

Predicted Fragment Ion (m/z)	Proposed Structure / Origin	Notes
141	[M]+• (Molecular Ion)	The intact molecule with one electron removed.
110	[M - CD2H]+	Loss of a deuterated methyl radical from one of the ethyl groups.
100	[CON(CD2CD3)2]+	Alpha-cleavage, loss of the •CH2OH radical.
86	[CH2CON(CD2CD3)2]+	Not a primary fragment, but a possible rearrangement product.
62	[N(CD2CD3)2]+	Cleavage of the bond between the carbonyl carbon and the nitrogen.

Experimental Protocol

The following is a typical experimental protocol for acquiring the mass spectrum of **N,N-Diethyl-2-hydroxyacetamide-d10** using Gas Chromatography-Mass Spectrometry (GC-MS), a common technique for the analysis of small, volatile, and semi-volatile organic compounds.

Instrumentation:

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- Gas Chromatograph coupled to a Mass Spectrometer (e.g., Agilent GC-MSD, Thermo Scientific ISQ, or equivalent).
- Electron Ionization (EI) source.
- Quadrupole mass analyzer.

GC Conditions:

- Column: SH-PolarD Capillary Column (30 m x 0.25 mm I.D., 0.25 µm film thickness) or equivalent polar column.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injection Mode: Splitless.
- Injection Volume: 1 µL.
- Injector Temperature: 250 °C.
- Oven Temperature Program:
  - Initial temperature: 60 °C, hold for 2 minutes.
  - Ramp: 10 °C/min to 240 °C.
  - Hold: 5 minutes at 240 °C.

MS Conditions:

- Ionization Mode: Electron Ionization (EI).
- Electron Energy: 70 eV.
- Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Mass Range: m/z 30-200.

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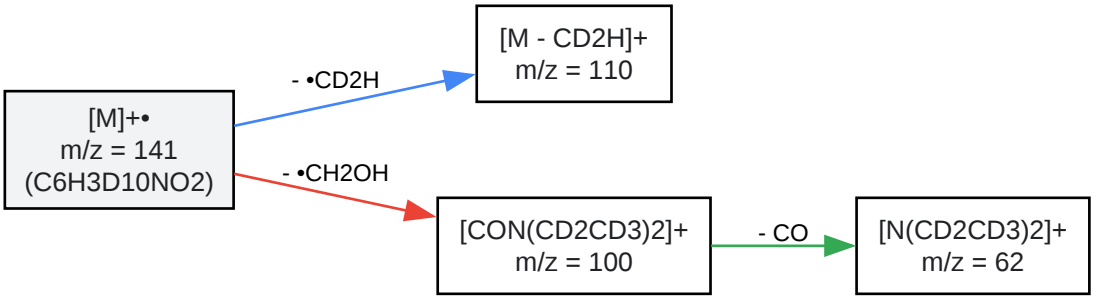
- Solvent Delay: 3 minutes.

Sample Preparation:

- Prepare a stock solution of **N,N-Diethyl-2-hydroxyacetamide-d10** in a high-purity solvent such as methanol or acetonitrile at a concentration of 1 mg/mL.
- Prepare a working solution by diluting the stock solution to a final concentration of 10 µg/mL in the same solvent.
- Inject 1 µL of the working solution into the GC-MS system.

Visualization of Fragmentation Pathway

The following diagram illustrates the predicted primary fragmentation pathway of **N,N-Diethyl-2-hydroxyacetamide-d10** under electron ionization.



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